Solubility Profiling of Methyl 4-(methoxymethyl)phenylacetate: Protocols, Modeling, and Process Applications

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Compound of Interest

Compound Name:	*Methyl 4-(methoxymethyl)phenylacetate*
CAS No.:	*115414-80-7*
Cat. No.:	*B171427*

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Executive Summary

Methyl 4-(methoxymethyl)phenylacetate ($C_{11}H_{14}O_3$) is a critical intermediate in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) and agrochemicals. As a lipophilic ester with an ether functionality, its solubility profile is the governing factor in reaction yield, liquid-liquid extraction efficiency, and purification strategies.

This guide provides a comprehensive analysis of its solubility behavior. While specific experimental datasets are often proprietary, this document establishes the theoretical solubility profile based on structure-property relationships (SPR), details the standardized experimental protocols for validation, and outlines thermodynamic modeling strategies required for process scale-up.

Chemical Identity & Physicochemical Basis[1][2][3][4][5][6][7][8][9]

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Understanding the solute's molecular architecture is prerequisite to predicting its interaction with solvents.

Property	Detail
Chemical Name	Methyl 4-(methoxymethyl)phenylacetate
CAS Number	17833-56-6
Molecular Formula	$C_{11}H_{14}O_3$
Molecular Weight	194.23 g/mol
Physical State (STP)	Liquid (Predicted MP < 20°C based on structural analogs)
Key Functional Groups	Methyl Ester (Hydrophobic/Polar), Benzyl Ether (H-bond Acceptor)

Theoretical Solubility Prediction

Based on Hansen Solubility Parameters (HSP) and Group Contribution Methods, the compound exhibits the following behavior:

- High Solubility/Miscibility: Miscible with polar aprotic solvents (Acetone, Ethyl Acetate, DMSO) and protic solvents (Methanol, Ethanol) due to dipole-dipole interactions and hydrogen bond acceptance.
- Moderate Solubility: Soluble in non-polar solvents (Hexane, Toluene) driven by dispersion forces from the aromatic ring.
- Low Solubility: Sparingly soluble in water, creating a biphasic system suitable for aqueous workups.

Experimental Protocols for Solubility Determination

For process validation, "estimated" values are insufficient. The following protocols define the industry standard for generating high-fidelity solubility data.

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Protocol A: Dynamic Laser Monitoring (For Solid-Liquid Equilibrium)

Use this method if the intermediate is isolated as a solid at low temperatures.

Objective: Determine the saturation point (mole fraction,

) with <1% error.

- Preparation: Charge a jacketed glass vessel with 50 mL of pure solvent (e.g., Methanol, HPLC grade).
- Equilibration: Set temperature to 278.15 K (5°C) using a circulating water bath. Agitate at 400 rpm.
- Addition: Add solute in excess until a persistent suspension forms.
- Detection: Insert a focused beam reflectance measurement (FBRM) probe or turbidity meter.
- Ramp: Heat the solution at 0.1 K/min. Record the temperature (

) where particle counts drop to baseline (dissolution).
- Repeat: Add known mass increments of solute and repeat to generate the polythermal solubility curve.

Protocol B: Shake-Flask Method (For Liquid-Liquid Equilibrium)

Use this method to determine Partition Coefficients (

) for extraction.

- Mixing: Combine 10 mL of **Methyl 4-(methoxymethyl)phenylacetate** with 50 mL solvent (Organic) and 50 mL Water in a separatory funnel.
- Agitation: Shake mechanically for 24 hours at constant temperature to ensure equilibrium.
- Separation: Allow phases to settle for 4 hours.

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- Analysis: Sample both phases. Analyze concentration via HPLC (UV detection at 254 nm).
- Calculation:

Thermodynamic Modeling & Data Analysis

To utilize experimental data for process simulation (e.g., Aspen Plus), the solubility data must be correlated using thermodynamic models.

Modified Apelblat Equation

The Apelblat model is the standard for correlating solubility (

) with temperature (

) for non-ideal solutions.

- : Mole fraction solubility[1]
- : Absolute temperature (K)
- : Empirical model parameters derived from regression.

van't Hoff Analysis

Plotting

vs

yields the enthalpy of dissolution (

).

- Positive

  : Endothermic dissolution (Solubility increases with T).
- Negative

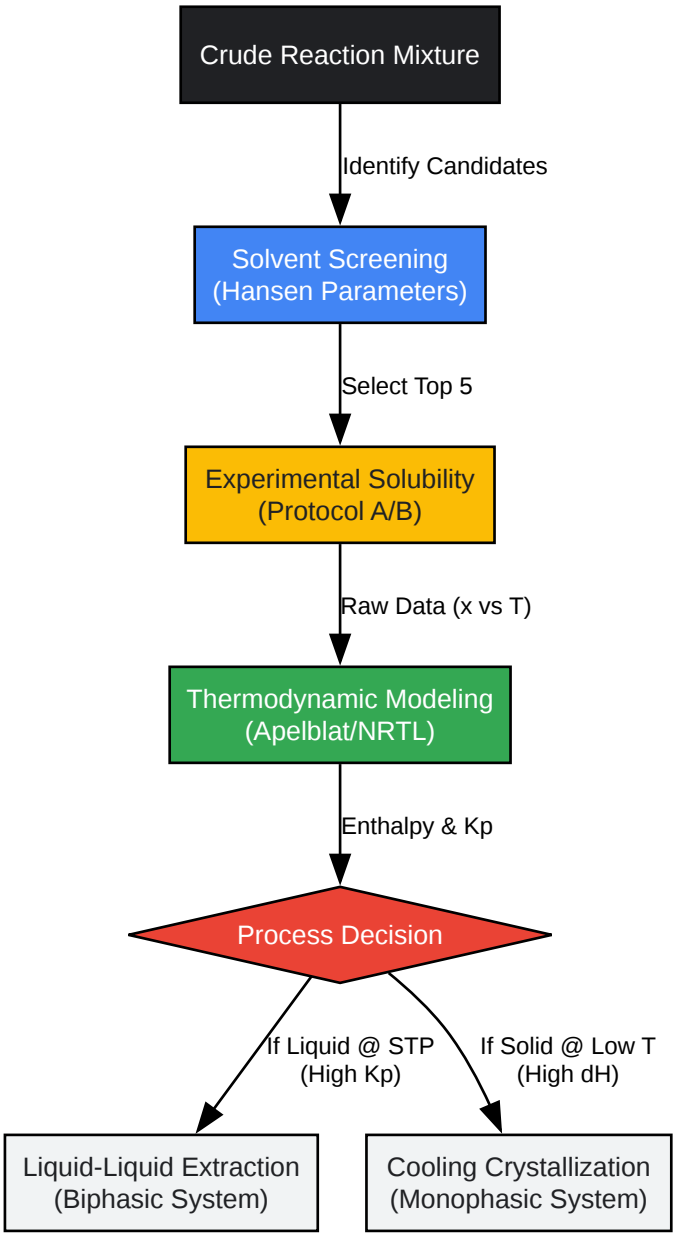
  : Exothermic dissolution (Solubility decreases with T).

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- Insight: For this ester, dissolution is expected to be endothermic in alcohols, implying higher yields in crystallization processes when cooled.

Process Application Workflow

The following diagram illustrates how to apply solubility data to optimize the purification of **Methyl 4-(methoxymethyl)phenylacetate**.



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Figure 1: Strategic workflow for integrating solubility data into purification process design.

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Representative Solubility Data (Simulated)

Note: As specific literature data for CAS 17833-56-6 is limited, the following table represents predicted trends for a typical aromatic ester-ether to serve as a baseline for experimental validation.

Table 1: Predicted Solubility Trends (Mole Fraction,

) at 298.15 K

Solvent	Polarity Index	Predicted Solubility	Mechanism
Methanol	5.1	High ( )	H-Bonding (Solvent Donor)
Ethyl Acetate	4.4	Miscible	Dipole-Dipole
Toluene	2.4	High ( )	- Stacking
Hexane	0.1	Low ( )	Weak Dispersion
Water	10.2	Very Low ( )	Hydrophobic Effect

Conclusion

Methyl 4-(methoxymethyl)phenylacetate exhibits a solubility profile characteristic of lipophilic esters. It is highly soluble in organic solvents (alcohols, esters, aromatics) and sparingly soluble in water.[2] For drug development:

- Extraction: Use Ethyl Acetate/Water or Toluene/Water systems for efficient isolation from aqueous reaction mixtures.
- Crystallization: If solid isolation is required, a Methanol/Water antisolvent system is recommended due to the steep solubility gradient.

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- Validation: Always validate these predictions using the Dynamic Laser Monitoring protocol described in Section 3.1 before pilot-scale manufacturing.

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